

elemental analysis data for 2-chloro-N-methoxy-N-methylpropanamide

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Compound of Interest

Compound Name: 2-chloro-N-methoxy-N-methylpropanamide

CAS No.: 952579-60-1

Cat. No.: B1486459

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Strategic Reagent Profile: 2-Chloro-N-methoxy-N-methylpropanamide

Optimizing -Chloro Ketone Synthesis via Weinreb Amides

Executive Summary & Chemical Identity

2-chloro-N-methoxy-N-methylpropanamide (CAS: 952579-60-1) is a specialized Weinreb amide derivative used primarily as a scaffold for synthesizing

-chloro ketones—critical intermediates in the manufacturing of thiazole, imidazole, and furan-based pharmacophores.^{[1][2][3]}

Unlike standard acylating agents (acid chlorides or esters), this reagent allows for the chemoselective mono-addition of organometallic nucleophiles, preventing the formation of tertiary alcohol byproducts.

Property	Specification
IUPAC Name	2-chloro-N-methoxy-N-methylpropanamide
Formula	
Molecular Weight	151.59 g/mol
Physical State	Colorless to pale yellow oil (typically)
Solubility	Soluble in DCM, THF, EtOAc; sparingly soluble in water
Key Function	Controlled synthesis of -chloro ethyl ketones

Elemental Analysis & Quality Benchmarking

For high-precision synthesis (e.g., GMP intermediates), Elemental Analysis (CHN/Cl) is the primary validation tool to ensure reagent stoichiometry. Deviations in these values often indicate specific degradation pathways (hydrolysis) or solvent entrapment that can sabotage downstream Grignard reactions.

Theoretical vs. Acceptance Specifications

The following table outlines the strict elemental composition required for high-purity applications (>98%).

Element	Theoretical Mass %	Typical Acceptance Range (+/- 0.4%)	Diagnostic Interpretation of Deviation
Carbon (C)	39.62%	39.22% – 40.02%	High: Residual organic solvent (DCM/THF). Low: Inorganic salt contamination (if prepared via Schotten-Baumann).
Hydrogen (H)	6.65%	6.25% – 7.05%	High: Moisture (Hygroscopic nature).
Nitrogen (N)	9.24%	8.84% – 9.64%	Low: Hydrolysis to 2-chloropropanoic acid (loss of amine moiety).
Chlorine (Cl)	23.41%	23.00% – 23.80%	Low: Hydrolysis or dechlorination.

“

Expert Insight: A common quality failure in this reagent is a low Nitrogen/high Chlorine ratio. This suggests partial hydrolysis where the volatile N,O-dimethylhydroxylamine has evaporated, leaving behind 2-chloropropanoic acid or its chloride salt. This impurity will quench organometallic reagents immediately.

Comparative Performance Guide

Why choose **2-chloro-N-methoxy-N-methylpropanamide** over alternative synthetic routes?

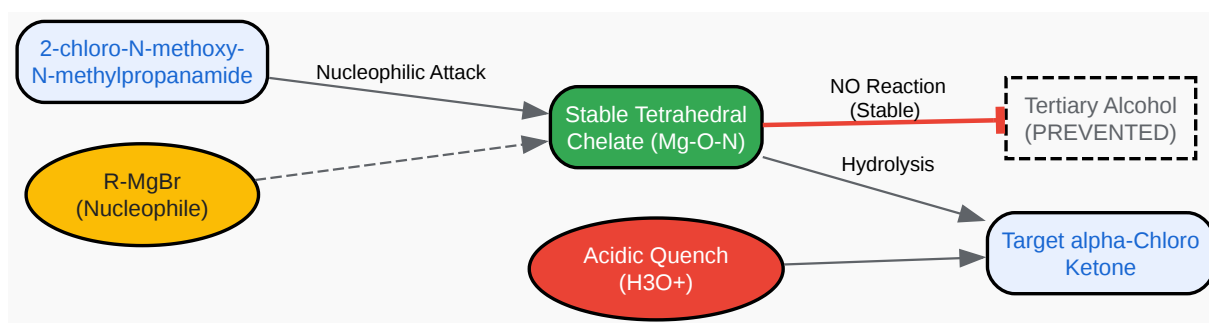
Scenario: Synthesis of

-Chloro Ethyl Ketones (R-CO-CH(Cl)-CH₃)

Methodology	Reagent System	Selectivity (Mono vs. Di-addition)	Yield	Critical Drawback
Weinreb Route (Recommended)	CMMP + Grignard (R-MgX)	High (>95:5)	85-95%	Requires preparation of Weinreb amide step.
Acid Chloride Route	2-Chloropropanoyl chloride + R-MgX	Low (Mixture)	30-50%	Over-addition: Forms tertiary alcohols rapidly.
Direct Halogenation	Propiophenone + /NCS	Variable	60-75%	Regio-scrambling: Chlorination can occur on the aromatic ring or wrong alkyl position.
Nitrile Route	2-Chloropropanenitrile + R-MgX	Moderate	50-70%	Harsh Hydrolysis: Imine intermediate requires acidic workup that may racemize the -chloro center.

Mechanism of Action (The "Weinreb Stability")

The superiority of CMMP lies in the formation of a stable 5-membered chelated intermediate upon nucleophilic attack. This intermediate resists collapse until acidic quench, effectively "protecting" the ketone from a second nucleophilic attack.



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Figure 1: The chelation mechanism prevents over-addition, ensuring high fidelity synthesis of ketones.

Validated Experimental Protocols

A. Synthesis of 2-chloro-N-methoxy-N-methylpropanamide

For in-house preparation to ensure fresh reagent.

Reagents:

- 2-Chloropropanoyl chloride (1.0 equiv)
- N,O-Dimethylhydroxylamine HCl (1.1 equiv)
- Potassium Carbonate () (2.5 equiv)
- Solvent: DCM/Water (1:1 biphasic mixture)

Procedure:

- Dissolution: Dissolve N,O-dimethylhydroxylamine HCl in water ().
- Base Addition: Add

slowly at

.

- Acylation: Add 2-chloropropanoyl chloride in DCM dropwise over 30 mins at

.

- Reaction: Stir vigorously at room temperature for 3 hours.
- Workup: Separate phases. Extract aqueous layer with DCM (

). Wash combined organics with

(to remove unreacted amine) and Brine.

- Drying: Dry over
- and concentrate in vacuo.
- Validation: Perform EA. Expected C: ~39.6%. If C < 39.0%, check for inorganic salts.

B. Application: Synthesis of 2-Chloro-1-phenylpropan-1-one

Demonstrating the utility of the reagent.

Procedure:

- Setup: Flame-dry a flask under Argon. Dissolve CMMP (1.0 equiv) in anhydrous THF.
- Cooling: Cool to
- (or
- for very sensitive substrates).
- Addition: Add Phenylmagnesium Bromide (1.2 equiv) dropwise.
 - Note: No exotherm should be observed after the initial addition due to stable chelate formation.

- Quench: Pour reaction mixture into cold
- Stir for 15 mins to hydrolyze the N-methoxy-N-methyl group.
- Isolation: Extract with EtOAc. Purify via silica gel chromatography.

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